

what is the chemical structure of 3-Chloro-L-Tyrosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-L-Tyrosine

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An In-depth Technical Guide to 3-Chloro-L-Tyrosine

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

3-Chloro-L-tyrosine is a halogenated derivative of the amino acid L-tyrosine. It serves as a critical biomarker for inflammatory diseases and oxidative stress, specifically indicating the activity of the enzyme myeloperoxidase (MPO). This document provides a comprehensive overview of its chemical structure, physicochemical properties, biological significance, and detailed experimental protocols for its synthesis and analysis. This guide is intended to be a valuable resource for professionals in biochemical research and pharmaceutical development.

Chemical Structure and Identification

3-Chloro-L-tyrosine is structurally characterized by a tyrosine core with a chlorine atom substituted at the third position of the phenol ring, ortho to the hydroxyl group.^[1]

- IUPAC Name: (2S)-2-amino-3-(3-chloro-4-hydroxyphenyl)propanoic acid^[1]
- Synonyms: 3-Chlorotyrosine, Monochlorotyrosine, Cl-Tyr^[1]
- CAS Number: 7423-93-0^[1]

- Molecular Formula: C₉H₁₀ClNO₃[\[1\]](#)
- SMILES: N--INVALID-LINK--C(O)=O
- InChI: 1S/C₉H₁₀ClNO₃/c10-6-3-5(1-2-8(6)12)4-7(11)9(13)14/h1-3,7,12H,4,11H2,(H,13,14)/t7-/m0/s1

Physicochemical Properties

The key quantitative properties of **3-Chloro-L-tyrosine** are summarized in the table below, providing essential data for experimental design and application.

| Property | Value | Source |
|------------------|-------------------------------------------|---------------------|
| Molecular Weight | 215.63 g/mol | [1] |
| Appearance | White to off-white powder | Sigma-Aldrich |
| Melting Point | 249 °C (literature) | |
| Optical Rotation | [α] _{24/D} -2°, c = 1 in 1 M HCl | |
| Assay Purity | ≥97% | |

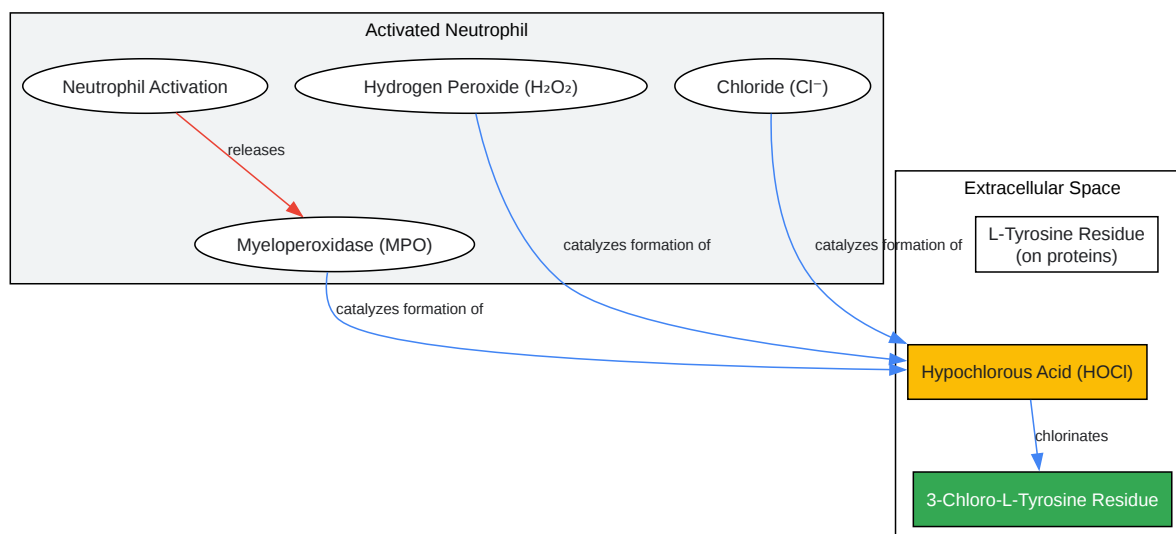
Biological Significance and Pathway

3-Chloro-L-tyrosine is a non-proteinogenic amino acid that is not incorporated into proteins during translation but is formed post-translationally through the action of myeloperoxidase (MPO).[\[1\]](#) MPO is a heme-containing enzyme released by neutrophils and monocytes at sites of inflammation.[\[1\]](#) In the presence of hydrogen peroxide (H₂O₂) and chloride ions (Cl⁻), MPO produces hypochlorous acid (HOCl), a potent oxidizing and chlorinating agent.[\[1\]](#) This highly reactive species then chlorinates the phenol ring of L-tyrosine residues in proteins to form **3-Chloro-L-tyrosine**.[\[1\]](#)

Consequently, elevated levels of **3-Chloro-L-tyrosine** in tissues and plasma serve as a specific biomarker for MPO-catalyzed oxidative damage and are associated with various inflammatory conditions, including cardiovascular diseases.[\[1\]](#)

Formation Pathway of 3-Chloro-L-Tyrosine

The following diagram illustrates the biochemical pathway leading to the formation of **3-Chloro-L-tyrosine** during an inflammatory response.



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Caption: Myeloperoxidase-mediated formation of **3-Chloro-L-Tyrosine**.

Experimental Protocols

Synthesis of 3-Chloro-L-tyrosine

Two primary methods for the synthesis of **3-Chloro-L-tyrosine** are chemical synthesis and enzymatic synthesis.

5.1.1 Chemical Synthesis via Direct Chlorination

This protocol describes the synthesis of **3-Chloro-L-tyrosine** from L-tyrosine using N-chlorosuccinimide (NCS) as the chlorinating agent.

- Materials:
 - L-Tyrosine
 - N-chlorosuccinimide (NCS)
 - Methanol (MeOH)
 - Trifluoroacetic acid (TFA)
 - Dichloromethane (DCM)
 - Standard laboratory glassware and magnetic stirrer
- Procedure:
 - Suspend L-tyrosine in methanol in a round-bottom flask.
 - Cool the suspension in an ice bath.
 - Add N-chlorosuccinimide (1.0 equivalent) portion-wise to the stirred suspension over 30 minutes.
 - Allow the reaction mixture to warm to room temperature and stir for 12-18 hours.
 - Monitor the reaction progress by thin-layer chromatography (TLC) or LC-MS.
 - Upon completion, remove the solvent under reduced pressure.
 - The crude product can be purified by recrystallization or column chromatography. For purification, dissolve the residue in a minimal amount of hot water, allow it to cool slowly to form crystals, and then collect the crystals by filtration.
 - Wash the purified crystals with cold water and dry under vacuum.

5.1.2 Enzymatic Synthesis using Tyrosine Phenol-Lyase

This method utilizes an engineered tyrosine phenol-lyase (TPL) to catalyze the synthesis from 3-chlorophenol and sodium pyruvate.^[2]^[3]

- Materials:
 - 3-Chlorophenol
 - Sodium pyruvate
 - Ammonium chloride (NH₄Cl)
 - Recombinant tyrosine phenol-lyase (e.g., M379V mutant from *Citrobacter freundii*)^[3]
 - Phosphate buffer (pH 8.0)
 - Incubator shaker
- Procedure:
 - Prepare a reaction mixture containing phosphate buffer, 3-chlorophenol, sodium pyruvate, and ammonium chloride.
 - Add the purified recombinant TPL enzyme to the mixture.
 - Incubate the reaction at a controlled temperature (e.g., 21-30°C) with constant shaking for 24 hours.^[3]
 - Monitor the formation of **3-Chloro-L-tyrosine** using HPLC.
 - Terminate the reaction by denaturing the enzyme (e.g., by adding acid or heat).
 - Purify the product from the reaction mixture using ion-exchange chromatography.

Quantification in Human Plasma by LC-MS/MS

This protocol provides a method for the sensitive and specific quantification of free **3-Chloro-L-tyrosine** in human plasma, adapted from established methodologies.

- Materials and Equipment:

- Human plasma samples
- Internal standard (e.g., ^{13}C -labeled **3-Chloro-L-tyrosine**)
- Formic acid (FA)
- Methanol (MeOH)
- Acetonitrile (ACN)
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system
- Centrifuge and vortex mixer
- Procedure:
 - Sample Preparation:
 - Thaw plasma samples on ice.
 - To 100 μL of plasma, add the internal standard solution.
 - Precipitate proteins by adding 400 μL of cold acetonitrile.
 - Vortex the mixture vigorously for 1 minute.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in 100 μL of the initial mobile phase (e.g., 0.1% formic acid in water).
 - LC-MS/MS Analysis:
 - Chromatographic Conditions:
 - Column: A suitable C18 reversed-phase column.

- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in methanol.
- Gradient: A typical gradient would be: 0-0.7 min (10% B), 0.7-5.0 min (10-40% B), 5.0-5.5 min (40-95% B), 5.5-6.5 min (95% B), followed by re-equilibration.
- Flow Rate: 0.3-0.5 mL/min.
- Injection Volume: 10-20 µL.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Monitor specific precursor-to-product ion transitions for **3-Chloro-L-tyrosine** and its internal standard.
- Data Analysis:
 - Quantify the concentration of **3-Chloro-L-tyrosine** by constructing a calibration curve using the peak area ratio of the analyte to the internal standard.

Applications in Research and Development

- Biomarker of Disease: As a specific product of MPO activity, **3-Chloro-L-tyrosine** is a valuable biomarker for diseases characterized by neutrophilic inflammation and oxidative stress, such as atherosclerosis, cardiovascular disease, and some cancers.
- Pharmaceutical Development: It can be used as a specialized amino acid building block in peptide synthesis to create novel therapeutic agents. The introduction of a chlorine atom can alter the pharmacological properties of a peptide, potentially enhancing its efficacy or stability.
- Biochemical Research: Studying the formation and effects of **3-Chloro-L-tyrosine** provides insights into the mechanisms of oxidative damage to proteins and the pathophysiology of

inflammatory diseases.

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References

- 1. Syntheses of L-tyrosine-related amino acids by tyrosine phenol-lyase of *Citrobacter intermedius* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. 3-CHLORO-L-TYROSINE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [what is the chemical structure of 3-Chloro-L-Tyrosine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556623#what-is-the-chemical-structure-of-3-chloro-l-tyrosine]

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